

Navigating the Safe Disposal of Bufrolin: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bufrolin*

Cat. No.: *B127780*

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For researchers and scientists engaged in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **Bufrolin**, a potent GPR35 agonist used in pharmacological research. Adherence to these guidelines is critical for minimizing risks and maintaining a safe research environment.

Bufrolin Safety and Hazard Information

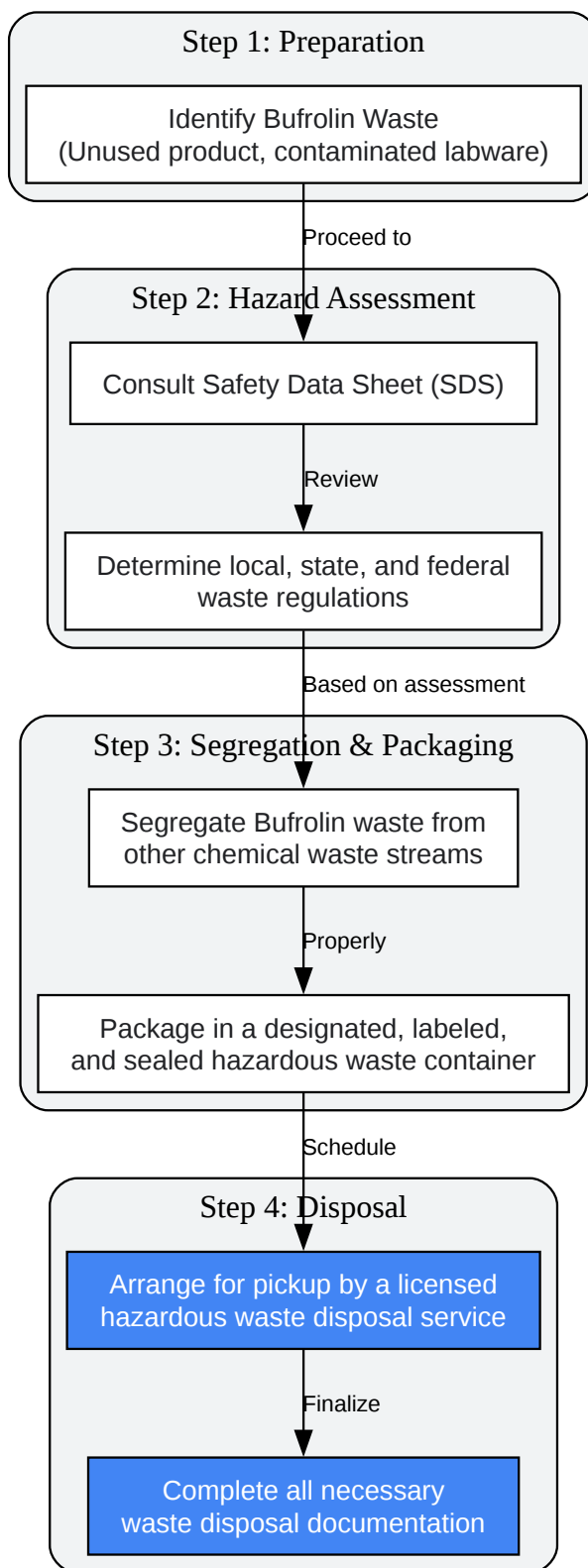
A comprehensive understanding of a compound's properties is the first step toward safe handling. Below is a summary of key safety and hazard data for **Bufrolin**.

Data Point	Value	Reference
CAS Number	54867-56-0	[1]
Recommended Use	For research use only	[2]
Storage	Room temperature in continental US	[2]

Further detailed toxicological and physical properties were not available in the provided search results.

Bufrolin Disposal Workflow

The following diagram outlines the decision-making process and subsequent actions required for the proper disposal of **Bufrolin** waste.



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Caption: A workflow diagram illustrating the key stages for the proper disposal of **Bufrolin**.

Detailed Disposal Procedures

The following steps provide a detailed protocol for the safe disposal of **Bufrolin** and associated contaminated materials.

1. Identification and Collection:

- Identify all waste containing **Bufrolin**. This includes unused or expired product, solutions containing **Bufrolin**, and any labware (e.g., vials, pipette tips, gloves) that has come into direct contact with the compound.
- Collect these materials at the point of generation in a designated waste container.

2. Waste Segregation:

- It is crucial to segregate **Bufrolin** waste from other laboratory waste streams to prevent unintended chemical reactions.
- Do not mix **Bufrolin** waste with incompatible materials. While specific incompatibilities for **Bufrolin** are not detailed in the available results, a general best practice is to avoid mixing with strong oxidizing agents, acids, or bases unless the specific reactions are known to be safe.

3. Packaging and Labeling:

- Use a chemically resistant, sealable container clearly labeled as "Hazardous Waste - **Bufrolin**".
- The label should also include the date of accumulation and the specific contents.
- Ensure the container is kept closed except when adding waste.

4. Storage of Waste:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from general laboratory traffic.
- The storage area should be cool and dry, and away from sources of ignition.[2]

5. Final Disposal:

- The disposal of **Bufrolin** must be conducted through a licensed hazardous waste disposal company. Do not attempt to dispose of **Bufrolin** down the drain or in regular trash.
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal. These regulations will dictate the specific procedures for packaging, labeling, and transportation of the waste.
- Maintain a detailed record of the disposed of waste, including the quantity and date of disposal, as required by your institution's environmental health and safety (EHS) department.

6. Personal Protective Equipment (PPE):

- When handling **Bufrolin** waste, always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **Bufrolin**, contributing to a secure and environmentally responsible research setting. Always consult your institution's specific safety protocols and EHS department for guidance.

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References

- 1. Bufrolin - Safety Data Sheet [chemicalbook.com]
- 2. medchemexpress.com [medchemexpress.com]

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